

# 3-Bromofluorobenzene- $^{13}\text{C}_6$ chemical properties

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## Compound of Interest

Compound Name: 3-Bromofluorobenzene- $^{13}\text{C}_6$

Cat. No.: B12055716

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An In-depth Technical Guide to 3-Bromofluorobenzene- $^{13}\text{C}_6$

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 3-Bromofluorobenzene- $^{13}\text{C}_6$ , an isotopically labeled compound crucial for research and development in the pharmaceutical and chemical industries. This document is intended for researchers, scientists, and drug development professionals.

## Core Chemical Properties

3-Bromofluorobenzene- $^{13}\text{C}_6$  is the  $^{13}\text{C}$  isotopically labeled version of 3-Bromofluorobenzene.<sup>[1]</sup> The incorporation of six carbon-13 atoms results in a mass shift of +6, making it a valuable tool in quantitative analysis and mechanistic studies. The physical and chemical properties of the labeled compound are nearly identical to the unlabeled analogue, with the primary difference being the molecular weight.

Data Presentation: Physical and Chemical Properties

Property	3-Bromofluorobenzene	3-Bromofluorobenzene- <sup>13</sup> C <sub>6</sub>	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrF	<sup>13</sup> C <sub>6</sub> H <sub>4</sub> BrF	[1][2]
Molecular Weight	175.00 g/mol	180.95 g/mol	[1][2]
CAS Number	1073-06-9	1173020-50-2	[1][3]
Appearance	Clear, colorless to light yellow liquid	-	[4][5]
Boiling Point	149-151 °C (lit.)	149-151 °C (lit.)	[6]
Melting Point	-8 °C	-	[4]
Density	1.567 g/mL at 25 °C (lit.)	1.620 g/mL at 25 °C	[6]
Refractive Index (n <sup>20</sup> /D)	1.526 (lit.)	-	[6]
Flash Point	102 °F	-	[4]
Water Solubility	Insoluble (0.4 g/L)	-	[4]
Isotopic Purity	N/A	99 atom % <sup>13</sup> C	
Chemical Purity	>98.0% (GC)	95% - 99% (CP)	[5][7]

## Synthesis and Reactivity

3-Bromofluorobenzene is a versatile aromatic compound used extensively in organic synthesis. [8] Its reactivity allows for the introduction of diverse functional groups, making it a valuable building block for pharmaceuticals, agrochemicals, and advanced materials like liquid crystals. [8][9] It is frequently used in cross-coupling reactions, such as Suzuki and Sonogashira reactions, to construct complex molecular architectures.[8]

The isotopic labeling with <sup>13</sup>C does not significantly alter the chemical reactivity, allowing 3-Bromofluorobenzene-<sup>13</sup>C<sub>6</sub> to be used as a direct substitute for the unlabeled compound in synthetic procedures where subsequent analysis requires mass differentiation.

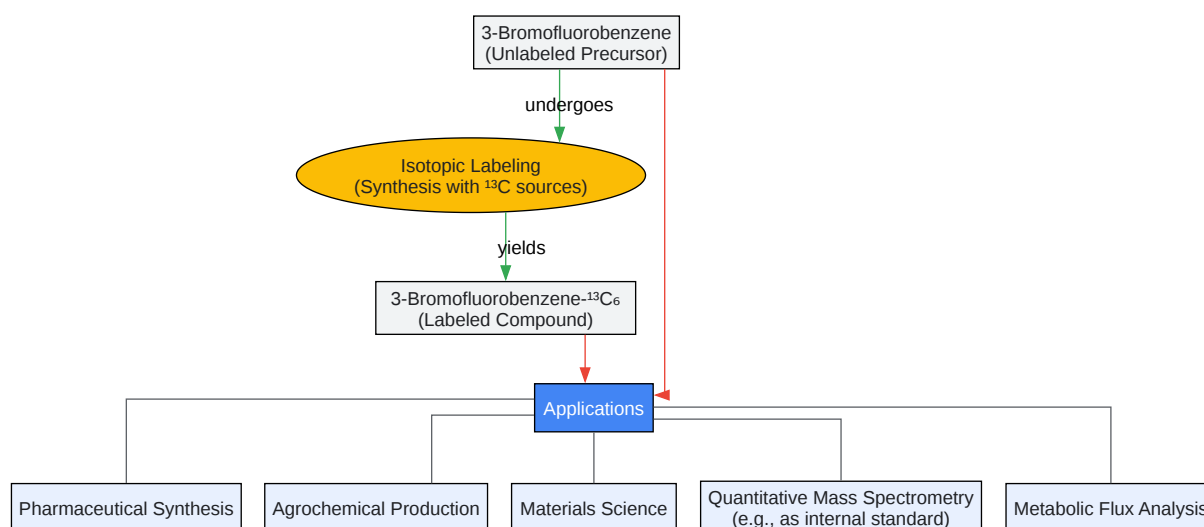
## Experimental Protocols and Methodologies

General Synthesis of m-Bromofluorobenzene:

A common laboratory-scale synthesis involves the following steps:

- **Reaction Setup:** A mixture of a diaryliodonium salt (0.5 mmol), a methylene halide (0.75 mmol), and acetonitrile (1 mL) is added to a 10 mL reaction tube.[\[6\]](#)
- **Heating:** The reaction mixture is heated to 80 °C for 2 hours with vigorous stirring.[\[6\]](#)
- **Workup:** After the reaction is complete (monitored by TLC or GC), the mixture is cooled to room temperature, and 5 mL of water is added.[\[6\]](#)
- **Extraction:** The product is extracted with ethyl acetate (3 x 10 mL).[\[6\]](#)
- **Purification:** The combined organic layers are washed with water, dried with anhydrous sodium sulfate, and the solvent is evaporated under reduced pressure. The crude product is then purified by silica gel column chromatography using petroleum ether and ethyl acetate as eluents.[\[6\]](#)
- **Confirmation:** The structure of the purified m-bromofluorobenzene is confirmed by  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR.[\[6\]](#)[\[10\]](#)

Logical Relationship of 3-Bromofluorobenzene and its  $^{13}\text{C}_6$  Isotope



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Caption: Relationship between 3-Bromofluorobenzene and its  $^{13}\text{C}_6$  variant and their applications.

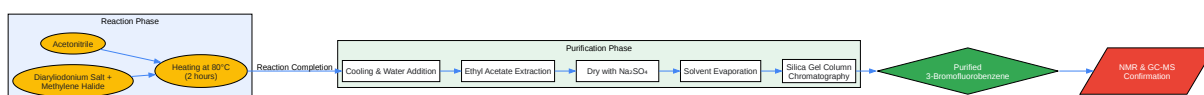
## Applications in Research and Drug Development

Stable isotope-labeled compounds like 3-Bromofluorobenzene- $^{13}\text{C}_6$  are essential tools in modern research.

- Tracers for Quantitation: Heavy isotopes of elements like carbon are incorporated into drug molecules to serve as tracers for quantification during the drug development process.<sup>[1]</sup> This is particularly useful in pharmacokinetic studies.<sup>[1]</sup>

- **Internal Standards:** Due to its identical chemical behavior and distinct mass, it is an ideal internal standard for mass spectrometry-based assays, ensuring accurate quantification of the unlabeled analogue in complex biological matrices.
- **Metabolic Flux Analysis:**  $^{13}\text{C}$ -labeled compounds are widely used in metabolic flux analysis to trace the metabolic fate of molecules in biological systems.[1]
- **High-Resolution NMR:** The  $^{13}\text{C}$  enrichment provides a strong signal for  $^{13}\text{C}$  NMR spectroscopy, aiding in structural elucidation and reaction mechanism studies.

### Experimental Workflow: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of 3-Bromofluorobenzene.

## Safety and Handling

3-Bromofluorobenzene is classified as a hazardous chemical.[11]

- **Hazards:** It is a flammable liquid and vapor.[11][12] It causes skin irritation and serious eye irritation and may cause respiratory irritation.[11][13] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[11][14]
- **Handling Precautions:** Use in a well-ventilated area and keep away from heat, sparks, and open flames.[13][14] All metal parts of equipment must be grounded to avoid ignition by static electricity discharge.[14] Wear appropriate personal protective equipment (PPE),

including protective gloves, clothing, and eye/face protection.[13] Avoid breathing mist, vapors, or spray.[11]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place designated as a flammables area.[11][13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[13] Do not let the product enter drains.[12]

This information is based on the unlabeled compound, and the isotopically labeled version should be handled with the same precautions. Always consult the specific Safety Data Sheet (SDS) before handling.[11][12][14]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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